

# In-Depth Technical Guide: Cobalt(III) Nitrate (CAS 15520-84-0)

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## Compound of Interest

Compound Name: Cobalt(3+);trinitrate

Cat. No.: B093377

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Disclaimer: This document provides a summary of available technical information on Cobalt(III) nitrate (CAS 15520-84-0). It is intended for an audience with a professional background in chemistry and pharmacology. A significant portion of the publicly available toxicological and biological data pertains to the more common Cobalt(II) nitrate, and this information should be interpreted with caution as it may not be directly applicable to Cobalt(III) nitrate.

## Chemical and Physical Properties

Cobalt(III) nitrate is an inorganic compound with the chemical formula  $\text{Co}(\text{NO}_3)_3$ . It is a green, diamagnetic solid that is hygroscopic and a strong oxidizing agent.<sup>[1]</sup> It is soluble in water, forming a deep blue solution, though it reacts with water over time.<sup>[2]</sup>

Table 1: Chemical and Physical Properties of Cobalt(III) Nitrate

Property	Value	Reference(s)
CAS Number	15520-84-0	[1]
Molecular Formula	Co(NO <sub>3</sub> ) <sub>3</sub>	[1]
Molecular Weight	244.96 g/mol	[1]
Appearance	Green or blue/violet crystalline solid	[1][2]
Solubility in Water	5.07 g/100 mL	[1]
Density	2.49 g/cm <sup>3</sup>	[1]
Melting Point	Sublimes at ambient temperature	[1]
Boiling Point	Not available	
IUPAC Name	Cobalt(III) nitrate	[1]
SMILES String	[Co+3].O=--INVALID-LINK--[O-].[O-]--INVALID-LINK--=O.[O-]--INVALID-LINK--=O	[1]
InChI Key	JGDIMKGYTAZXOY-UHFFFAOYSA-N	[1]

## Synthesis and Reactivity

## Synthesis

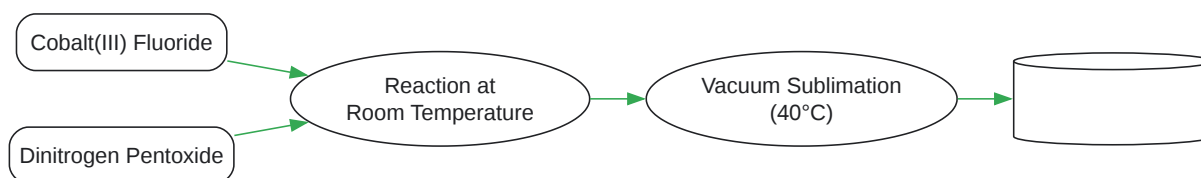
Anhydrous Cobalt(III) nitrate can be synthesized by the reaction of dinitrogen pentoxide ( $\text{N}_2\text{O}_5$ ) with cobalt(III) fluoride ( $\text{CoF}_3$ ).<sup>[2]</sup> The product can be purified by vacuum sublimation at 40°C.<sup>[3]</sup>

### Experimental Protocol: Synthesis of Anhydrous Cobalt(III) Nitrate

A detailed, step-by-step experimental protocol for the synthesis of anhydrous Cobalt(III) nitrate is not readily available in the public domain. The primary literature describes the reaction as follows:

- Reactants: Anhydrous cobalt(III) fluoride and pure dinitrogen pentoxide.[4]
- Procedure Outline:
  - Dinitrogen pentoxide is condensed onto anhydrous cobalt(III) fluoride at  $-70^{\circ}\text{C}$ . [4]
  - The mixture is allowed to warm to room temperature. [4]
  - The reaction proceeds, indicated by a color change to green, and is complete in approximately one hour. [4]
  - Excess dinitrogen pentoxide and gaseous byproducts are removed with a stream of nitrogen. [4]
  - The resulting solid is purified by vacuum sublimation at  $40^{\circ}\text{C}$  to yield green, hygroscopic crystals of Cobalt(III) nitrate. [4]

Logical Flow of Synthesis:



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Figure 1. Synthesis of Anhydrous Cobalt(III) Nitrate.

## Reactivity

Cobalt(III) nitrate is a potent oxidizing agent. When dissolved in water, the initial green solution rapidly turns pink due to the oxidation of water, leading to the formation of Cobalt(II) ions and the release of oxygen.[3]

## Toxicological Data

Important Note: Specific toxicological data for Cobalt(III) nitrate (CAS 15520-84-0) is not available in the reviewed literature. The data presented below is for the more common Cobalt(II) nitrate and its hexahydrate. While the toxicity is primarily attributed to the cobalt ion, differences in oxidation state can affect bioavailability and reactivity, so this data should be used for general guidance only and not as a direct substitute for data on the Co(III) form.

Table 2: Toxicological Data for Cobalt(II) Nitrate

Parameter	Value	Species	Route	Reference(s)
LD50	691 mg/kg	Rat	Oral	[5]
Carcinogenicity	IARC Group 2B: Possibly carcinogenic to humans	-	Inhalation	[5]
Mutagenicity	In vitro tests showed mutagenic effects	-	-	[5]
Reproductive Toxicity	May damage fertility	-	-	[6]
Hazards	May intensify fire; oxidizer. Harmful if swallowed. May cause an allergic skin reaction. May cause allergy or asthma symptoms or breathing difficulties if inhaled. Suspected of causing genetic defects.	-	-	[6][7]

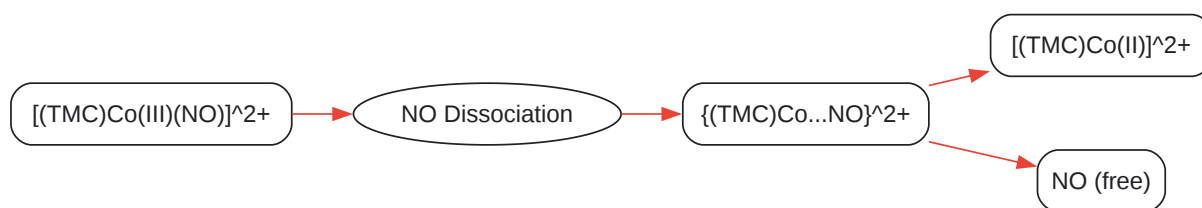
## Biological Activity and Mechanism of Action

Direct studies on the biological activity and mechanism of action of Cobalt(III) nitrate are scarce. The research in this area primarily focuses on more complex Cobalt(III) coordination compounds where the cobalt ion is chelated by various organic ligands.

In a broader context, cobalt compounds, including cobalt nitrate, are known to have applications as catalysts in various chemical reactions, some of which may have biological relevance.[8] For instance, cobalt-based catalysts are investigated for the electrocatalytic reduction of nitrate to ammonia.[9]

Some studies have explored the reaction mechanisms of Cobalt(III) complexes with biologically relevant molecules. For example, the reaction of certain Cobalt(III)-peroxo complexes with nitriles has been investigated, demonstrating that the spin state of the cobalt ion, influenced by its ligand environment, plays a crucial role in its reactivity.[10] Another study detailed the reactivity of a Cobalt(III)-nitrosyl complex in nitric oxide (NO) transfer and dioxygenation reactions, which are relevant to biological signaling. The proposed mechanism involves the dissociation of NO from the cobalt complex.[11][12]

Proposed Reaction Pathway in a Cobalt(III)-Nitrosyl Complex:



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Figure 2. Dissociative Pathway of a Cobalt(III)-Nitrosyl Complex.

While these studies provide insights into the potential reactivity of the Co(III) center, they do not directly describe a signaling pathway for Cobalt(III) nitrate itself. It is plausible that in a biological system, the nitrate ligands would be readily displaced, and the biological effects would be dictated by the interactions of the Co(III) aqua ion or its subsequent reduction to Co(II).

## Handling and Safety

Given its strong oxidizing properties and the known toxicity of cobalt compounds, Cobalt(III) nitrate should be handled with extreme care. Use appropriate personal protective equipment,

including gloves, safety glasses, and a lab coat. All manipulations should be performed in a well-ventilated fume hood. As it may intensify fire, it should be stored away from combustible materials.[6]

## Summary and Future Directions

Cobalt(III) nitrate is a compound with interesting chemical properties, notably its strong oxidizing potential. However, there is a significant lack of specific data regarding its toxicology, biological activity, and detailed experimental protocols for its synthesis. The majority of available information pertains to the more stable and common Cobalt(II) nitrate.

For researchers and drug development professionals, this represents both a challenge and an opportunity. The reactivity of the Co(III) ion suggests potential for use in catalysis and as a precursor for novel coordination complexes. However, a thorough investigation into its toxicological profile is imperative before any biological applications can be seriously considered. Future research should focus on:

- Developing and publishing a detailed, reproducible synthesis protocol.
- Conducting comprehensive toxicological studies (in vitro and in vivo) specifically on CAS 15520-84-0.
- Investigating the biological activity of Cobalt(III) nitrate itself, beyond its role as a component of more complex molecules.
- Elucidating its mechanism of action in any observed biological effects, including potential interactions with cellular signaling pathways.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Cobalt(III) Nitrate (CAS 15520-84-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b093377#cas-number-15520-84-0-properties]

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